

Vat Black 9 physicochemical properties for research applications

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Compound of Interest

Compound Name: Vat Black 9

Cat. No.: B1171664

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Vat Black 9: A Technical Guide for Research Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vat Black 9, also known by its Colour Index name C.I. 65230, is a complex anthraquinone-based vat dye. Primarily utilized in the textile industry for its excellent fastness properties on cellulosic fibers, its potential applications in research and development remain largely unexplored. This technical guide provides a comprehensive overview of the known physicochemical properties of **Vat Black 9**, alongside generalized experimental protocols to facilitate its investigation for novel research applications. Given its status as an industrial compound, this document aims to bridge the information gap for scientists interested in exploring its unique chemical characteristics.

Physicochemical Properties

Vat Black 9 is a black powder with a complex molecular structure derived from anthraquinones. Its properties are largely dictated by its extensive conjugated system and its insolubility in water and most common organic solvents. Solubilization for application or analysis typically requires a chemical reduction process in an alkaline medium to its leuco form.

Table 1: Physicochemical Data of **Vat Black 9**

Property	Value	Source(s)
CI Name	Vat Black 9, C.I. 65230	
CAS Number	1328-25-2	
Appearance	Black powder	[1][2]
Solubility	Water: InsolubleOrganic Solvents: Generally insolubleConcentrated Sulfuric Acid: Soluble (yields a purple solution)[1][2]Alkaline Hydrosulfite Solution: Soluble (leuco form, dark blue)[2]Acidic Reducing Solution: Soluble (leuco form, red-brown)[2]	
Spectral Data	UV-Vis (in conc. H ₂ SO ₄): Broad absorption across the visible spectrum (400-700 nm), characteristic of a black substance.[3]	
Melting Point	Not reported in the available literature.	

Potential Research Applications

While not documented, the chemical nature of **Vat Black 9** suggests potential for investigation in several research areas:

- **Materials Science:** Its properties as a stable, deeply colored organic pigment could be explored for incorporation into novel polymers or composite materials.
- **Photochemistry:** The extensive conjugated system may impart interesting photochemical or photophysical properties, such as photosensitization or use in organic electronics.

- **Analytical Chemistry:** Its ability to change color in different redox states could be investigated for the development of redox indicators.
- **Toxicology:** As an industrial dye, understanding its toxicological profile is crucial. The provided protocols can serve as a starting point for such an evaluation.

Experimental Protocols

The following are generalized protocols for the initial characterization of **Vat Black 9** in a research laboratory.

Spectroscopic Analysis (UV-Vis)

Objective: To determine the absorption spectrum of **Vat Black 9**.

Methodology: Due to its insolubility, analysis in concentrated sulfuric acid is a common method for anthraquinone-based dyes.

- **Sample Preparation:**
 - Accurately weigh a small amount (e.g., 1 mg) of **Vat Black 9** powder.
 - Carefully dissolve the powder in a known volume (e.g., 10 mL) of concentrated (98%) sulfuric acid to create a stock solution. This should be done in a fume hood with appropriate personal protective equipment.
 - Further dilute the stock solution with concentrated sulfuric acid to obtain an absorbance reading within the linear range of the spectrophotometer (typically 0.1 - 1.0 AU).
- **Analysis:**
 - Use a dual-beam UV-Vis spectrophotometer.
 - Use concentrated sulfuric acid as the blank reference.
 - Scan the sample from 300 to 800 nm to obtain the full absorption spectrum.

Purity Assessment by Thin Layer Chromatography (TLC)

Objective: To qualitatively assess the purity of a **Vat Black 9** sample.

Methodology: This protocol is adapted from general methods for vat dye analysis.

- Sample Preparation (Leuco Form):
 - In a small vial, mix a few milligrams of **Vat Black 9** with a small volume of an alkaline reducing solution (e.g., aqueous sodium hydroxide and sodium hydrosulfite). The solution should turn dark blue, indicating the formation of the soluble leuco dye.
- TLC Plate:
 - Use silica gel TLC plates.
- Eluent System:
 - A non-reducing, high-temperature system can be effective. A starting point could be a mixture of non-polar and polar solvents, with the development carried out in a heated chamber (e.g., 100-120°C). The exact solvent system may require optimization.
- Procedure:
 - Spot the prepared leuco-dye solution onto the TLC plate.
 - Develop the chromatogram in a chamber saturated with the chosen eluent.
 - After development, the plate can be exposed to air to allow for oxidation back to the insoluble pigment form, making the spots visible.
 - The presence of multiple spots would indicate impurities.

Preliminary Cytotoxicity Screening (MTT Assay)

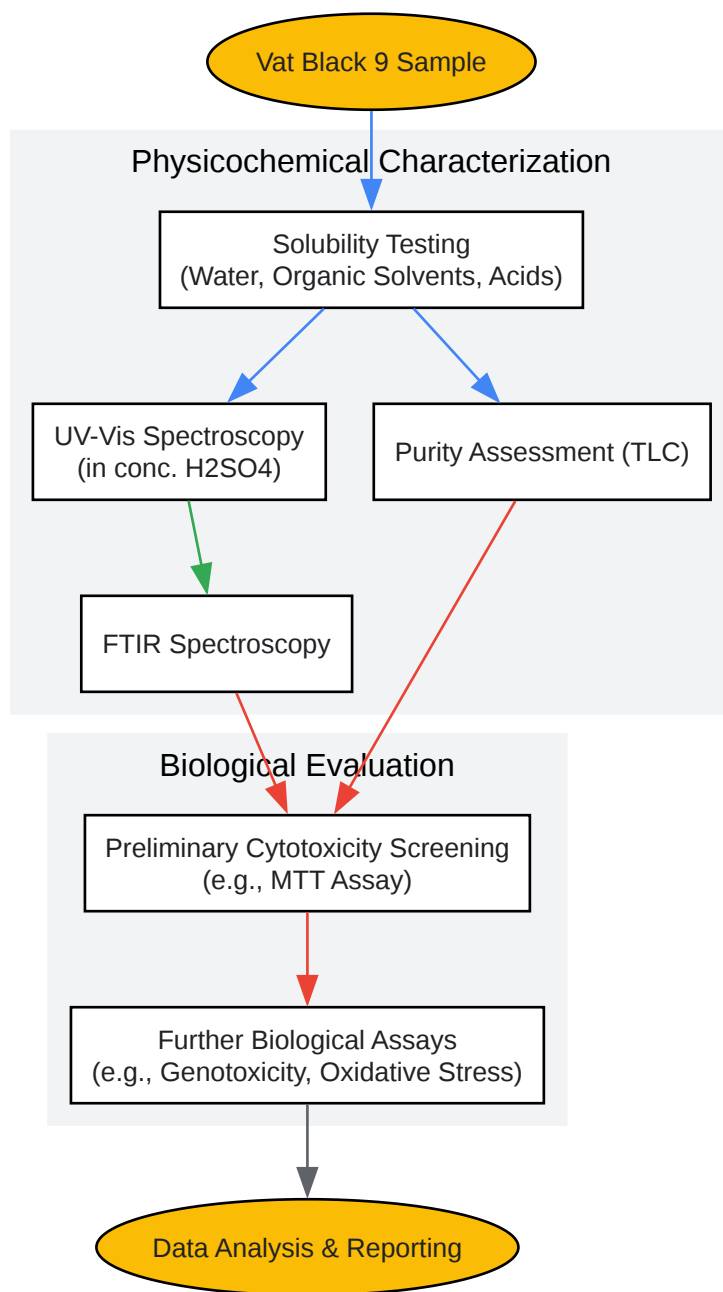
Objective: To perform an initial assessment of the potential cytotoxicity of **Vat Black 9** on a mammalian cell line.

Methodology: This is a generalized protocol and should be adapted based on the specific cell line and laboratory capabilities.

- Cell Culture:
 - Culture a suitable cell line (e.g., HeLa, HepG2) in appropriate media and conditions.
- Sample Preparation:
 - Due to its insolubility, a stock solution of **Vat Black 9** must be prepared in a suitable solvent (e.g., DMSO) at a high concentration. Serial dilutions are then made in the cell culture medium. It is crucial to have a vehicle control (medium with the same concentration of DMSO) to account for solvent toxicity.
- Assay Procedure:
 - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
 - Remove the medium and replace it with fresh medium containing various concentrations of **Vat Black 9** (and the vehicle control).
 - Incubate for a specified period (e.g., 24, 48, or 72 hours).
 - After incubation, add MTT solution to each well and incubate for a few hours until formazan crystals form.
 - Solubilize the formazan crystals with a suitable solvent (e.g., DMSO or a specialized solubilization buffer).
 - Measure the absorbance at the appropriate wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis:
 - Calculate cell viability as a percentage of the vehicle control.
 - Plot cell viability against the concentration of **Vat Black 9** to determine the IC₅₀ (the concentration at which 50% of cell viability is inhibited).

Visualized Experimental Workflow

The following diagram outlines a logical workflow for the initial research characterization of **Vat Black 9**.



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Caption: Generalized workflow for the characterization of **Vat Black 9** for research applications.

Conclusion

Vat Black 9 is a well-established industrial dye with a robust profile for textile applications. While its use in academic and pharmaceutical research is not currently documented, its unique chemical structure as a complex anthraquinone derivative warrants further investigation. This guide provides the foundational physicochemical data and a set of generalized experimental protocols to enable researchers to explore the potential of **Vat Black 9** in materials science, photochemistry, and toxicology. A systematic characterization, as outlined in this document, is the first step toward unlocking novel applications for this and similar industrial compounds.

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